

Application Notes and Protocols for ICy-Q In Vivo Imaging

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Compound of Interest

Compound Name: ICy-Q

Cat. No.: B15611367

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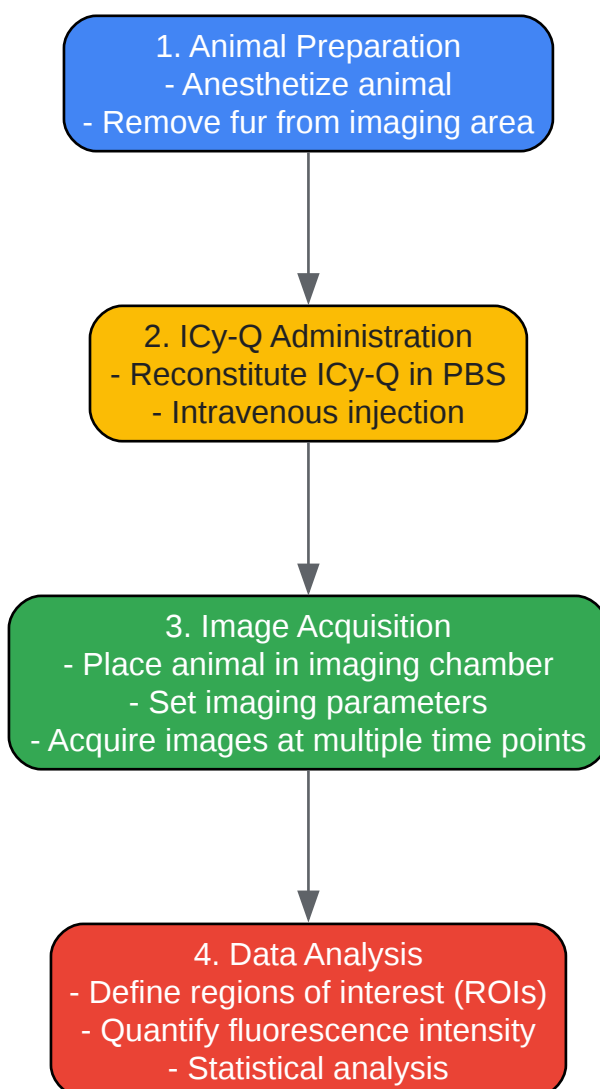
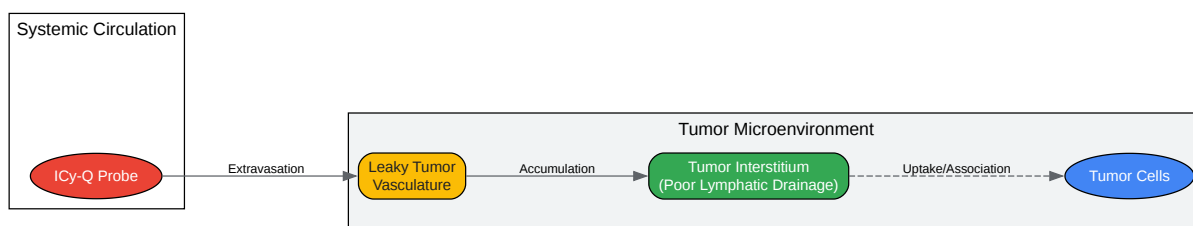
Introduction

ICy-Q is a novel near-infrared (NIR) fluorescent probe designed for high-sensitivity in vivo imaging. Its spectral properties in the NIR window (700-900 nm) minimize autofluorescence from biological tissues, enabling deep tissue imaging with a high signal-to-noise ratio. These characteristics make **ICy-Q** an ideal tool for non-invasively monitoring biological processes, assessing disease progression, and evaluating therapeutic efficacy in preclinical animal models. This document provides a comprehensive guide to using **ICy-Q** for in vivo imaging, including its mechanism of action, detailed experimental protocols, and data interpretation guidelines.

Mechanism of Action: Enhanced Permeability and Retention (EPR) Effect

ICy-Q is a water-soluble, high-molecular-weight cyanine dye that, upon intravenous administration, circulates systemically. In organisms with solid tumors, **ICy-Q** passively accumulates in the tumor tissue through the Enhanced Permeability and Retention (EPR) effect. Tumor vasculature is characterized by fenestrated and disorganized endothelial cells, leading to leaky blood vessels. This "leaky" vasculature allows macromolecules and nanoparticles, like **ICy-Q**, to extravasate into the tumor interstitium. Furthermore, tumors often have poor lymphatic drainage, which prevents the clearance of these accumulated molecules,

leading to their retention. This preferential accumulation allows for a high-contrast optical signal in the tumor region compared to surrounding healthy tissues.



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- To cite this document: BenchChem. [Application Notes and Protocols for ICy-Q In Vivo Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611367#step-by-step-guide-for-icy-q-in-vivo-imaging]

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